

# Application Notes and Protocols for Fenoxycarb-13C6 Analysis in Soil

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## Compound of Interest

Compound Name: Fenoxycarb-13C6

Cat. No.: B12410062

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This document provides a detailed methodology for the extraction and quantification of Fenoxycarb and its carbon-13 labeled internal standard, **Fenoxycarb-13C6**, in soil samples. The protocol is based on the widely adopted QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) sample preparation technique followed by analysis using Liquid Chromatography with tandem Mass Spectrometry (LC-MS/MS).

## Introduction

Fenoxycarb is a carbamate insecticide used to control a variety of insect pests. Monitoring its presence and concentration in soil is crucial for environmental assessment and ensuring food safety. The use of an isotopically labeled internal standard, such as **Fenoxycarb-13C6**, is the gold standard for accurate quantification in complex matrices like soil, as it compensates for matrix effects and variations in extraction efficiency and instrument response. This application note provides a comprehensive and validated protocol for this analysis.

## Experimental Protocols

### Materials and Reagents

- Fenoxycarb analytical standard (≥98% purity)
- Fenoxycarb-13C6** analytical standard (≥98% purity, isotopic purity ≥99%)

- Acetonitrile (LC-MS grade)
- Water (LC-MS grade)
- Formic acid (LC-MS grade)
- Magnesium sulfate (anhydrous, analytical grade)
- Sodium chloride (analytical grade)
- Trisodium citrate dihydrate (analytical grade)
- Disodium hydrogen citrate sesquihydrate (analytical grade)
- Primary secondary amine (PSA) sorbent
- C18 sorbent
- 50 mL polypropylene centrifuge tubes
- 15 mL polypropylene centrifuge tubes
- Syringe filters (0.22  $\mu$ m, PTFE)

## Sample Preparation: QuEChERS Protocol

This protocol is a modification of the EN 15662 QuEChERS method, optimized for soil matrices.

- **Sample Homogenization:** Air-dry the soil sample and sieve it through a 2 mm mesh to remove large debris and ensure homogeneity.
- **Weighing:** Weigh 10 g of the homogenized soil into a 50 mL polypropylene centrifuge tube.
- **Hydration:** Add 8 mL of LC-MS grade water to the soil sample and vortex for 30 seconds to create a slurry. Let it stand for 30 minutes to ensure thorough hydration.
- **Internal Standard Spiking:** Spike the sample with a known amount of **Fenoxycarb-13C6** solution in acetonitrile to achieve a final concentration of 50 ng/g.

- Extraction:
  - Add 10 mL of acetonitrile to the centrifuge tube.
  - Add the QuEChERS extraction salt mixture: 4 g of anhydrous magnesium sulfate, 1 g of sodium chloride, 1 g of trisodium citrate dihydrate, and 0.5 g of disodium hydrogen citrate sesquihydrate.
  - Immediately cap the tube and shake vigorously for 1 minute.
  - Centrifuge at 4000 rpm for 5 minutes.
- Dispersive Solid-Phase Extraction (d-SPE) Cleanup:
  - Transfer 6 mL of the acetonitrile supernatant to a 15 mL polypropylene centrifuge tube containing 900 mg of anhydrous magnesium sulfate, 300 mg of PSA, and 300 mg of C18 sorbent.
  - Vortex for 30 seconds.
  - Centrifuge at 4000 rpm for 5 minutes.
- Final Extract Preparation:
  - Take an aliquot of the cleaned supernatant and filter it through a 0.22  $\mu$ m PTFE syringe filter into an autosampler vial.
  - The sample is now ready for LC-MS/MS analysis.

## LC-MS/MS Analysis

Instrumentation: A high-performance liquid chromatography (HPLC) system coupled to a triple quadrupole mass spectrometer with an electrospray ionization (ESI) source is recommended.

Table 1: LC-MS/MS Instrumental Parameters

Parameter	Value
LC Column	C18, 100 x 2.1 mm, 1.8 $\mu$ m
Mobile Phase A	Water with 0.1% Formic Acid
Mobile Phase B	Acetonitrile with 0.1% Formic Acid
Flow Rate	0.3 mL/min
Injection Volume	5 $\mu$ L
Column Temperature	40 $^{\circ}$ C
Ionization Mode	ESI Positive
Capillary Voltage	3.5 kV
Source Temperature	150 $^{\circ}$ C
Desolvation Temperature	400 $^{\circ}$ C
Gas Flow	Instrument Dependent

Table 2: MRM Transitions for Fenoxycarb and **Fenoxycarb-13C6**

Compound	Precursor Ion (m/z)	Product Ion (m/z)	Collision Energy (eV)	Dwell Time (ms)
Fenoxycarb	302.1	116.1	15	50
302.1	88.1	25	50	
Fenoxycarb-13C6*	308.1	122.1	15	50
308.1	94.1	25	50	

\*Note: The MRM transitions for **Fenoxycarb-13C6** are predicted based on the fragmentation of the unlabeled compound and the +6 Da mass shift due to the six  $^{13}\text{C}$  atoms in the phenoxy ring. The primary fragmentation involves the cleavage of the ether bond, with the charge being retained on the phenoxy-ethyl-carbamate portion.

## Data Presentation

The following tables summarize the expected quantitative performance of this method based on validation studies of similar matrices.

Table 3: Method Validation Data for Fenoxycarb in Soil

Parameter	Result
Linearity (R <sup>2</sup> )	> 0.995
Limit of Detection (LOD)	0.5 µg/kg
Limit of Quantification (LOQ)	2.0 µg/kg

Table 4: Recovery and Precision Data for Fenoxycarb in Soil (n=5)

Spiking Level (µg/kg)	Mean Recovery (%)	Relative Standard Deviation (RSD) (%)
5	92	6.8
50	98	4.5
200	95	5.2

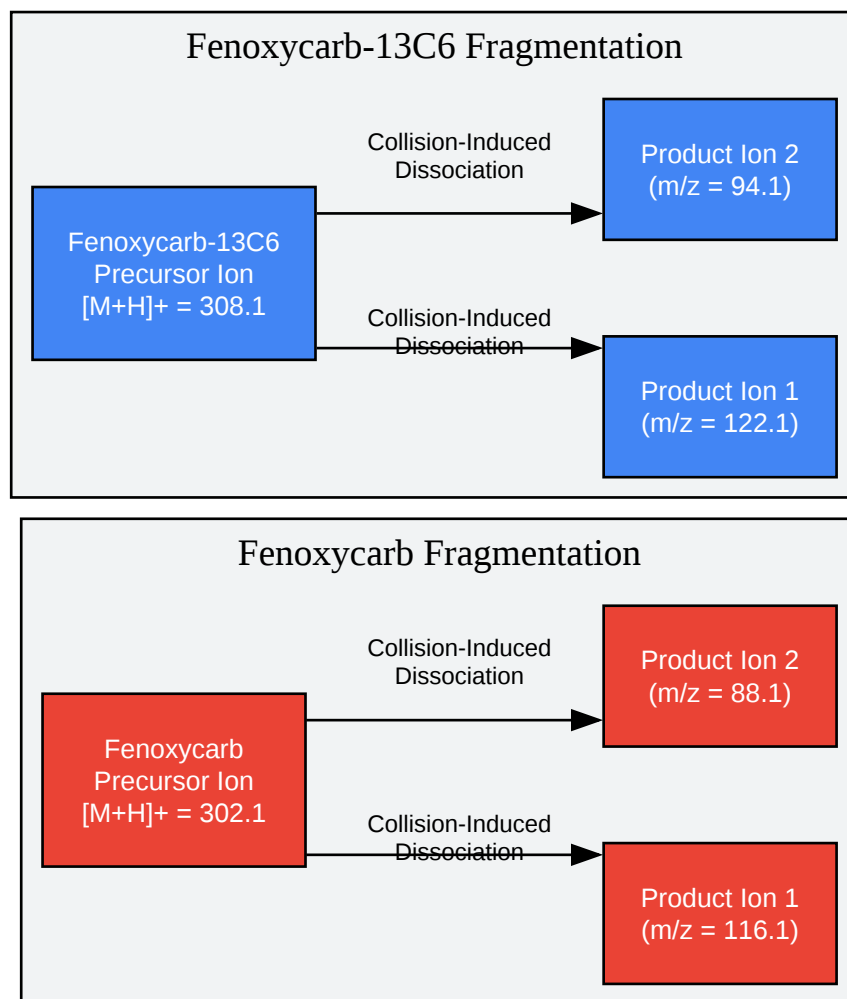
## Experimental Workflow and Signaling Pathways

The following diagrams illustrate the logical flow of the experimental protocol.



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Caption: Experimental workflow for **Fenoxycarb-13C6** analysis in soil.



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Caption: Mass spectrometric fragmentation of Fenoxycarb and **Fenoxycarb-13C6**.

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